

In-Depth Technical Guide to the Molecular Weight and Formula of Butyramide

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Compound of Interest		
Compound Name:	Butyramide	
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This technical guide provides a comprehensive overview of the core physicochemical properties of **butyramide**, specifically its molecular weight and chemical formula. It is intended for researchers, scientists, and drug development professionals who require precise and reliable data for their work. This document includes a summary of quantitative data, a detailed experimental protocol for the determination of molecular weight via mass spectrometry, and a workflow diagram for the experimental procedure.

Core Properties of Butyramide

Butyramide, also known as butanamide, is a primary fatty amide derived from the formal condensation of butanoic acid and ammonia.[1] It is a white, crystalline solid at room temperature and is freely soluble in water and ethanol.[2] Unlike its precursor, butyric acid, **butyramide** is notable for being devoid of an unpleasant, rancid smell.[2]

Quantitative Data Summary

The fundamental properties of **butyramide** are summarized in the table below. These values are consistently reported across various chemical databases and literature sources.



Property	Value	Citations
Chemical Formula	C4H9NO	[1][3][4]
Molecular Weight	87.12 g/mol	[1][3][5]
Monoisotopic Mass	87.068413915 Da	[1][3]
IUPAC Name	butanamide	[1][3]
CAS Number	541-35-5	[1]

Experimental Determination of Molecular Weight

The molecular weight of a small organic molecule like **butyramide** is typically determined experimentally using mass spectrometry. Electron Ionization (EI) is a classic and effective ionization method for volatile and thermally stable compounds with molecular weights below 600 Da, making it well-suited for the analysis of **butyramide**.[3]

Experimental Protocol: Molecular Weight Determination of Butyramide by Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines the methodology for determining the molecular weight of a **butyramide** sample using a standard mass spectrometer equipped with an electron ionization source.

1. Sample Preparation:

- A pure sample of butyramide is required. The sample should be a solid or a liquid that can be easily volatilized.
- The sample is introduced into the mass spectrometer. For a solid like **butyramide**, this can be done using a direct insertion probe. For solutions, the solvent must be volatile and not interfere with the analysis.

2. Ionization:

The sample is volatilized by heating it under a high vacuum.



- The gaseous butyramide molecules are introduced into the ion source.
- In the ion source, the molecules are bombarded by a beam of high-energy electrons (typically 70 eV).
- This collision imparts enough energy to eject an electron from the **butyramide** molecule, forming a positively charged molecular ion (M•+), which is also a radical cation.

3. Mass Analysis:

- The newly formed ions, including the molecular ion and any fragment ions, are accelerated by an electric field.
- The accelerated ions then pass through a magnetic or electric field within the mass analyzer.
- The analyzer separates the ions based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ions.

4. Detection:

- The separated ions are detected by an electron multiplier or a similar detector.
- The detector generates a signal that is proportional to the number of ions striking it.
- The instrument's software processes these signals to generate a mass spectrum, which is a plot of relative ion abundance versus the m/z ratio.

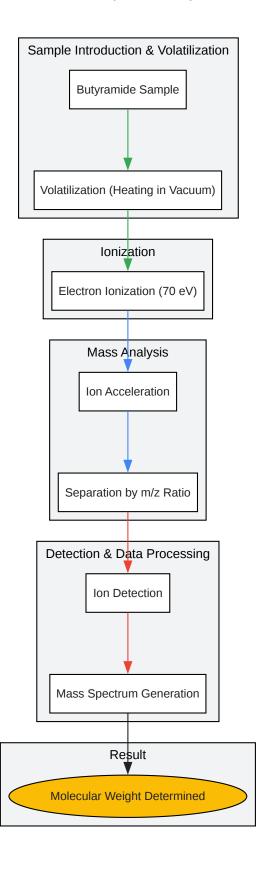
5. Data Interpretation:

- The peak with the highest m/z value in the mass spectrum, excluding isotopic peaks, generally corresponds to the molecular ion (M•+).
- The m/z value of the molecular ion peak provides the molecular weight of the compound. For butyramide, this would be observed at an m/z of approximately 87.

Workflow for Molecular Weight Determination



The following diagram illustrates the key stages in determining the molecular weight of **butyramide** using Electron Ionization Mass Spectrometry.





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Caption: Workflow for determining the molecular weight of **butyramide** via EI-MS.

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